Application Note: 2-(2-Fluoroethoxy)benzaldehyde in Schiff Base Ligand Design

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Compound of Interest

Compound Name:	*2-(2-Fluoroethoxy)benzaldehyde*
CAS No.:	*132838-14-3*
Cat. No.:	*B159610*

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Introduction & Strategic Value

2-(2-Fluoroethoxy)benzaldehyde (CAS: 132838-14-3) is a specialized organofluorine intermediate used primarily in the development of bioactive Schiff bases and radiopharmaceutical standards. Unlike simple benzaldehydes, this building block incorporates a fluoroethyl ether moiety at the ortho position.

Why this Molecule?

- Bioisosterism & Pharmacokinetics: The fluorine atom acts as a bioisostere for hydrogen or a hydroxyl group but with significantly altered electronic properties. The 2-fluoroethoxy tail increases lipophilicity (

  ), enhancing membrane permeability for CNS-targeting drugs.

- PET Imaging Standards: The 2-fluoroethyl group is a "cold" reference standard for

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F-labeled radiotracers (e.g.,

F-fluoroethylation). Synthesizing the cold Schiff base allows researchers to validate HPLC retention times and binding affinities before handling radioactive material.

- Ligand Geometry: In coordination chemistry, the ortho-alkoxy group provides steric bulk and potential hemilabile coordination sites, influencing the geometry of metal complexes (Cu, Ni, Zn) used in catalysis or antimicrobial applications.

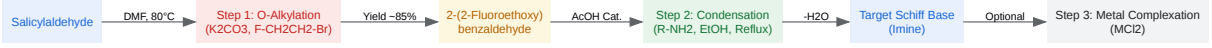
Chemical Properties & Handling

Property	Data	Notes
Molecular Formula		
Molecular Weight	168.17 g/mol	
Appearance	Pale yellow liquid or low-melting solid	May crystallize upon storage at 4°C.
Solubility	Soluble in DCM, EtOH, MeOH, DMSO	Poorly soluble in water.
Stability	Sensitive to oxidation (air)	Store under inert gas (Ar/N2) to prevent conversion to benzoic acid.
Reactivity	Electrophilic aldehyde	Prone to Cannizzaro reaction in strong base; forms imines with amines.

Experimental Protocols

Workflow Overview

The following diagram outlines the critical path from raw material synthesis to functional application.



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Caption: Synthetic workflow converting Salicylaldehyde to functionalized Schiff Bases and Metal Complexes.

Protocol 1: Synthesis of the Building Block

Note: If the aldehyde is not purchased commercially, it must be synthesized de novo to ensure purity.

Objective: O-Alkylation of Salicylaldehyde. Reaction:

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and reflux condenser.
- Reagents:
  - Salicylaldehyde (1.22 g, 10 mmol)
  - 1-Bromo-2-fluoroethane (1.90 g, 15 mmol) [Handle with care: Alkylating agent]
  - Potassium Carbonate (

    , anhydrous, 2.76 g, 20 mmol)
  - Solvent: DMF or Acetonitrile (30 mL)
- Procedure:
  - Dissolve salicylaldehyde in the solvent.[1][2] Add

    .
  - Stir at room temperature for 15 mins to form the phenolate.
  - Add 1-bromo-2-fluoroethane dropwise.
  - Heat to 80°C for 12–16 hours. Monitor by TLC (Hexane:EtOAc 4:1). The aldehyde spot (

) should shift.

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- Workup:
  - Cool to RT and pour into ice-cold water (100 mL).
  - Extract with Ethyl Acetate (

    mL).
  - Wash organic layer with brine, dry over

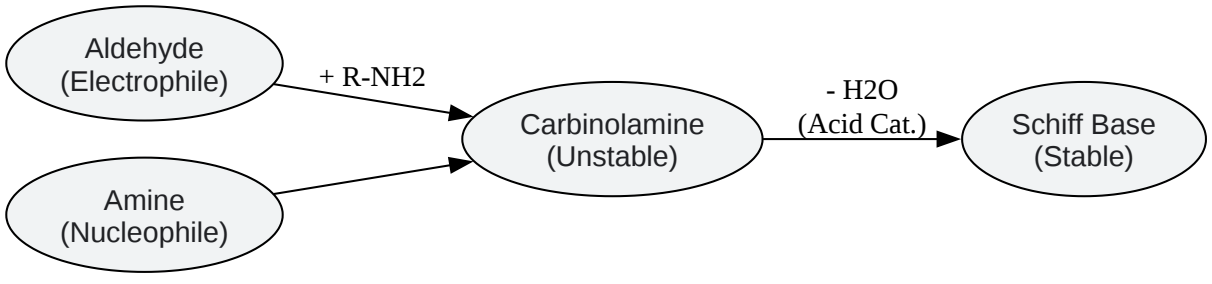
    , and concentrate in vacuo.
  - Purification: Silica gel column chromatography (Hexane/EtOAc gradient).

Protocol 2: General Schiff Base Condensation

Objective: Condensation of **2-(2-Fluoroethoxy)benzaldehyde** with a primary amine (e.g., Aniline, Isoniazid, Amino Acid).

Mechanism: The reaction proceeds via nucleophilic attack of the amine on the carbonyl carbon, forming a carbinolamine intermediate, followed by acid-catalyzed dehydration to form the imine (

).[3]



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Caption: Mechanism of acid-catalyzed imine formation.

Detailed Steps:

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- Stoichiometry: 1.0 eq Aldehyde : 1.0 eq Amine.
- Solvent Selection: Absolute Ethanol (EtOH) is preferred. Methanol is a valid alternative but may lead to transesterification side-products if ester groups are present on the amine.
- Procedure:
  - Dissolve **2-(2-Fluoroethoxy)benzaldehyde** (1.0 mmol) in 10 mL hot EtOH.
  - Separately, dissolve the Primary Amine (1.0 mmol) in 10 mL EtOH.
  - Add the amine solution to the aldehyde solution slowly.[1]
  - Catalysis: Add 2–3 drops of Glacial Acetic Acid.
  - Reflux: Heat at 70–80°C for 3–6 hours.
  - Checkpoint: The solution often changes color (yellow to orange) as the conjugation extends.
- Isolation:
  - Cool the mixture to room temperature, then to 0°C.
  - The Schiff base usually precipitates.[4] Filter and wash with cold EtOH.[5]
  - Troubleshooting: If no precipitate forms (oiling out), remove solvent via rotary evaporation and recrystallize from EtOH/Hexane or triturate with diethyl ether.

Protocol 3: Metal Complexation (Cu/Ni/Co)

Context: Schiff bases of this type are excellent bidentate (NO) ligands.

- Ligand Preparation: Dissolve the purified Schiff base (2 mmol) in hot Methanol (20 mL).
- Metal Salt: Dissolve Metal Chloride/Acetate (

  , 1 mmol) in Methanol (10 mL).

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- Reaction: Mix solutions. Reflux for 2 hours.
- Observation: Immediate color change indicates complexation.
- Isolation: Evaporate solvent to 50% volume. Cool to crystallize the metal complex.

Characterization & Validation

To ensure scientific integrity, the following data points must be verified:

Technique	Expected Signal	Diagnostic Value
FT-IR		C=N Stretch.[6] Absence of C=O stretch ( ) confirms reaction completion.
H NMR	(Singlet)	Azomethine Proton (-CH=N-). Distinctive downfield shift.
F NMR	(Triplet/Multiplet)	Confirms integrity of the fluoroethoxy chain.
Mass Spec		Molecular ion peak matching calculated mass.

Applications in Drug Development[1][4][7]

- Antimicrobial Agents:
  - Fluorinated Schiff bases derived from this aldehyde have shown enhanced activity against S. aureus and C. albicans compared to non-fluorinated analogues due to increased cell wall penetration.
- Alzheimer's Disease (AD) Imaging:
  - The 2-(2-fluoroethoxy) moiety is structurally similar to the labeling site of AD PET tracers (e.g., Florbetapir). These Schiff bases serve as precursors for synthesizing -amyloid binding probes.

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- Urease Inhibition:
  - Copper(II) complexes of these ligands are potent urease inhibitors, relevant for treating H. pylori infections.

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